

# Personal protective equipment for handling 1H-Indol-2-yl(phenyl)methanone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1H-Indol-2-yl(phenyl)methanone

Cat. No.: B090089

[Get Quote](#)

## Essential Safety and Handling Guide for 1H-Indol-2-yl(phenyl)methanone

This guide provides crucial safety and logistical information for the handling and disposal of **1H-Indol-2-yl(phenyl)methanone** (CAS No. 1022-86-2). The content is intended for researchers, scientists, and professionals in drug development and is based on general laboratory safety principles for handling research chemicals, as a comprehensive Safety Data Sheet (SDS) for this specific compound is not readily available.

Disclaimer: This information is for guidance purposes only and should be supplemented by a thorough risk assessment conducted by qualified personnel before commencing any work. Always consult with your institution's Environmental Health and Safety (EHS) department for specific protocols.

## Summary of Chemical and Physical Properties

Limited quantitative data is available for **1H-Indol-2-yl(phenyl)methanone**. The following table summarizes the known information.

Property	Value	Source
CAS Number	1022-86-2	Benchchem[1]
Molecular Formula	C <sub>15</sub> H <sub>11</sub> NO	Chemical Synthesis Database[2]
Molecular Weight	221.26 g/mol	Chemical Synthesis Database[2]
Physical State	Solid (presumed)	General chemical knowledge
Melting Point	Not available	Chemical Synthesis Database[2]
Boiling Point	Not available	Chemical Synthesis Database[2]
Density	Not available	Chemical Synthesis Database[2]
Solubility	Not available	
Appearance	Not available	

## Hazard Identification and Precautionary Measures

As specific hazard data is unavailable, **1H-Indol-2-yl(phenyl)methanone** should be handled as a compound of unknown toxicity. General precautions for handling powdered research chemicals should be strictly followed. Based on structurally similar compounds, potential hazards may include skin, eye, and respiratory irritation.

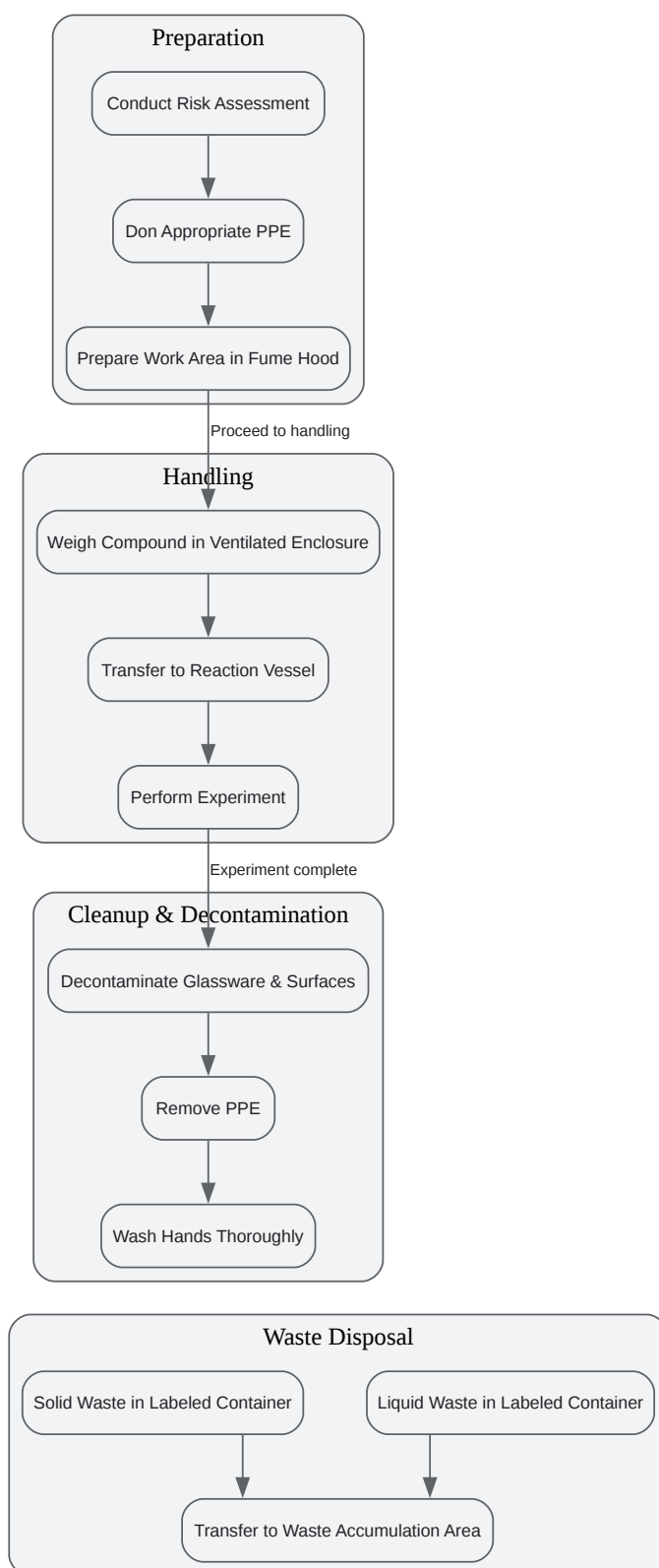
Recommended Personal Protective Equipment (PPE):

- Eye and Face Protection: Chemical safety goggles are mandatory. A face shield should be worn in situations with a higher risk of splashing or dust generation.
- Skin Protection:
  - Gloves: Chemically resistant gloves (e.g., nitrile) should be worn at all times. Change gloves immediately if they become contaminated.

- Lab Coat: A flame-resistant lab coat should be worn and properly fastened.
- Respiratory Protection: For procedures that may generate dust, a NIOSH-approved respirator (e.g., N95 or higher) is recommended. All respiratory protection should be used in accordance with a documented respiratory protection program.

## Operational Plan for Safe Handling

A systematic approach is essential for the safe handling of this compound. The following workflow outlines the key steps from preparation to disposal.



[Click to download full resolution via product page](#)

Safe handling workflow for **1H-Indol-2-yl(phenyl)methanone**.

### Step-by-Step Handling Procedures:

- Preparation:
  - Conduct a thorough risk assessment for the planned experiment.
  - Don all required personal protective equipment as detailed above.
  - Prepare the work area within a certified chemical fume hood to minimize inhalation exposure.
- Handling:
  - When weighing the solid compound, use a ventilated balance enclosure or perform the task in a fume hood.
  - Handle the compound gently to avoid creating dust.
  - Use appropriate tools (e.g., spatulas) for transfers.
  - Keep containers of the compound closed when not in use.
- Cleanup and Decontamination:
  - Decontaminate all surfaces and equipment that may have come into contact with the chemical using an appropriate solvent and cleaning agent.
  - Remove PPE in the correct order to avoid cross-contamination.
  - Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.

## Disposal Plan

All waste containing **1H-Indol-2-yl(phenyl)methanone** must be treated as hazardous waste.

- Solid Waste: Collect any solid waste, including contaminated consumables (e.g., weigh boats, gloves, paper towels), in a clearly labeled, sealed container for hazardous solid waste.

- **Liquid Waste:** Collect all solutions containing the compound in a labeled, sealed container for hazardous liquid waste. Do not mix with incompatible waste streams.
- **Storage and Disposal:** Store waste containers in a designated satellite accumulation area. Follow all institutional and local regulations for the final disposal of chemical waste. Contact your institution's EHS department for specific disposal procedures.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1H-Indol-2-yl(phenyl)methanone | 1022-86-2 | Benchchem [benchchem.com]
- 2. chemsynthesis.com [chemsynthesis.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1H-Indol-2-yl(phenyl)methanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b090089#personal-protective-equipment-for-handling-1h-indol-2-yl-phenyl-methanone]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)